

An In-depth Technical Guide to the Chemical Properties of Ethyl 4-ethoxybenzoate

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Compound of Interest

Compound Name: 4-Ethoxycarbonylbenzoate

Cat. No.: B15373282

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analytical methods, and biological activities of Ethyl 4-ethoxybenzoate. The information is intended to support research, development, and quality control activities involving this compound.

Chemical and Physical Properties

Ethyl 4-ethoxybenzoate, also known as p-ethoxybenzoic acid ethyl ester, is a benzoate ester characterized by an ethoxy group at the para position of the benzene ring and an ethyl ester functional group. Its chemical structure is as follows:

Chemical Structure:

The key physical and chemical properties of Ethyl 4-ethoxybenzoate are summarized in the tables below.

Table 1: General Chemical Properties

Property	Value	Reference
IUPAC Name	ethyl 4-ethoxybenzoate	[1]
CAS Number	23676-09-7	[1]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1]
Molecular Weight	194.23 g/mol	[1]
SMILES	<chem>CCOC1=CC=C(C=C1)C(=O)OCC</chem>	[1]
InChI	InChI=1S/C11H14O3/c1-3-13-10-7-5-9(6-8-10)11(12)14-4-2/h5-8H,3-4H2,1-2H3	[1]
InChIKey	HRAQMGWTPNOILP-UHFFFAOYSA-N	[1]

Table 2: Physical Properties

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Melting Point	9 °C	[2]
Boiling Point	275.00 °C @ 760.00 mm Hg	[3]
Density	1.071 g/cm ³	[2]
Flash Point	114.00 °C (237.00 °F) TCC (est)	[3]
Vapor Pressure	0.005000 mmHg @ 25.00 °C (est)	[3]
logP (o/w)	3.600	[3]
Solubility	Soluble in water, 39.44 mg/L @ 25 °C (est)	[3]

Table 3: Spectral Data

Spectroscopy	Key Data Points	Reference
^1H NMR	Spectral data available.	
^{13}C NMR	Spectral data available.	
Mass Spectrometry	Kovats Retention Index: Standard non-polar: 1521; Semi-standard non-polar: 1537, 1522, 1535; Standard polar: 2593.	[1]
Infrared (IR)	Spectral data available.	

Experimental Protocols

2.1. Synthesis of Ethyl 4-ethoxybenzoate

A common method for the synthesis of Ethyl 4-ethoxybenzoate is the Williamson ether synthesis followed by Fischer esterification. A detailed protocol is outlined below.

- Step 1: Williamson Ether Synthesis of 4-Ethoxybenzoic Acid
 - In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 4-hydroxybenzoic acid in a suitable solvent such as ethanol.
 - Add a slight molar excess of a base, such as sodium ethoxide, to deprotonate the phenolic hydroxyl group.
 - To the resulting solution, add a slight molar excess of an ethylating agent, such as ethyl bromide or diethyl sulfate.
 - Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete, monitoring by thin-layer chromatography (TLC).
 - After completion, cool the mixture and remove the solvent under reduced pressure.

- Acidify the residue with a dilute acid (e.g., 1M HCl) to precipitate the 4-ethoxybenzoic acid.
- Collect the solid product by filtration, wash with cold water, and dry.
- Step 2: Fischer Esterification of 4-Ethoxybenzoic Acid
 - In a round-bottom flask, combine the synthesized 4-ethoxybenzoic acid with a large excess of absolute ethanol.
 - Add a catalytic amount of a strong acid, such as concentrated sulfuric acid.
 - Heat the mixture to reflux for several hours, monitoring the reaction progress by TLC.
 - Upon completion, cool the reaction mixture and neutralize the excess acid with a weak base, such as a saturated sodium bicarbonate solution.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
 - Combine the organic extracts, dry over anhydrous sodium sulfate, and filter.
 - Remove the solvent by rotary evaporation to yield the crude Ethyl 4-ethoxybenzoate.
 - Purify the product by vacuum distillation or column chromatography.

2.2. Analytical Methods

2.2.1. High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of Ethyl 4-ethoxybenzoate.^[4]

- Column: Newcrom R1 reverse-phase column.^[4]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with phosphoric acid as a modifier. For Mass-Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.^[4]
- Detection: UV detection at a suitable wavelength (to be determined based on the UV spectrum of the compound).

- Note: This method is scalable and can be adapted for preparative separation to isolate impurities.[4]

2.2.2. Gas Chromatography (GC)

Gas chromatography can be used for the purity assessment of Ethyl 4-ethoxybenzoate.

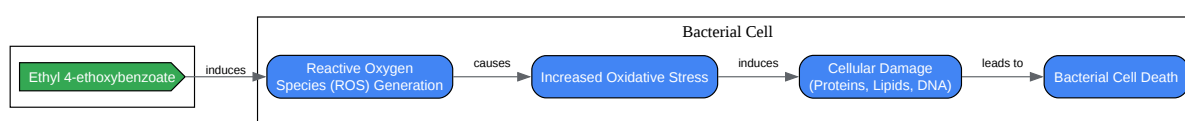
- Purity Analysis: A purity of >97.0% (GC) is reported for commercially available standards.
- Kovats Retention Index:
 - Standard non-polar column: 1521[1]
 - Semi-standard non-polar column: 1537, 1522, 1535[1]
 - Standard polar column: 2593[1]

Biological Activity and Signaling Pathways

Ethyl 4-ethoxybenzoate has been reported to exhibit antimicrobial and potential genotoxic properties.

3.1. Antibacterial Mechanism of Action

The antibacterial activity of Ethyl 4-ethoxybenzoate is believed to be mediated through the induction of oxidative stress within bacterial cells.[5] This leads to a cascade of events culminating in cell death.

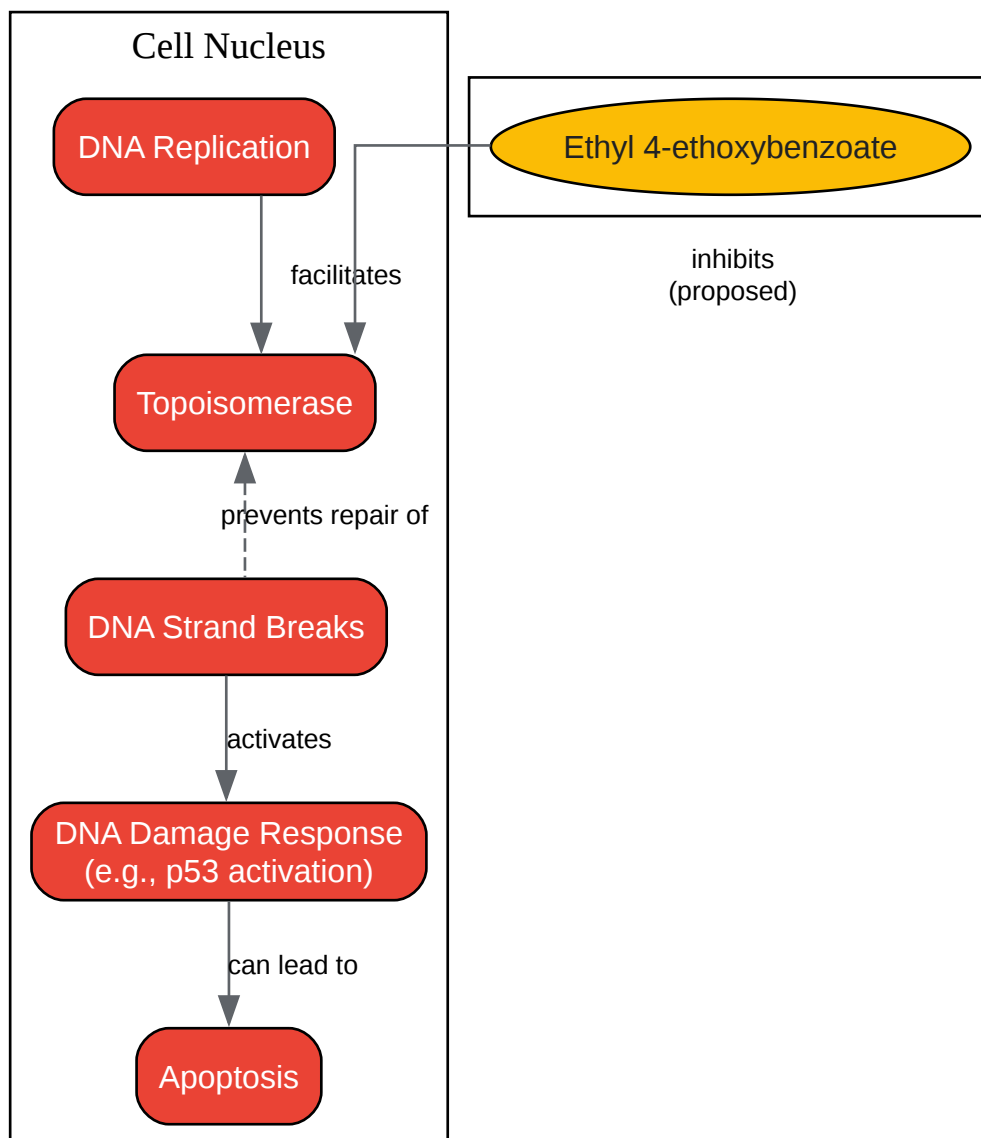


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Caption: Proposed antibacterial mechanism of Ethyl 4-ethoxybenzoate.

3.2. Genotoxicity and Proposed Mechanism of Action

Ethyl 4-ethoxybenzoate is suggested to have genotoxic potential, possibly through interference with DNA synthesis.[2] While the exact mechanism is not fully elucidated, a plausible pathway involves the inhibition of key enzymes in DNA replication, such as topoisomerases. This can lead to DNA strand breaks and the activation of DNA damage response pathways.

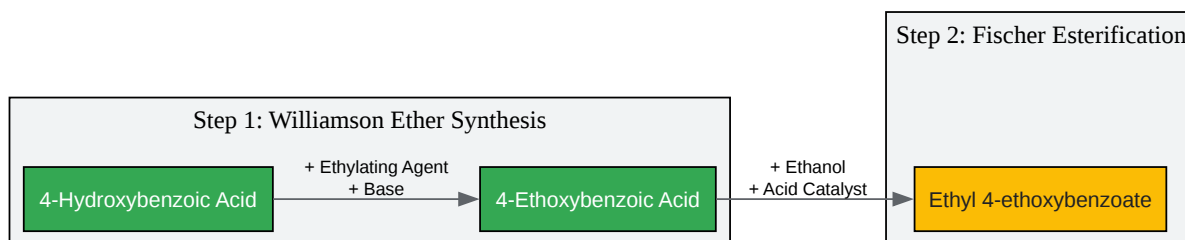


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Caption: Proposed genotoxic mechanism of Ethyl 4-ethoxybenzoate.

3.3. Synthesis Workflow

The two-step synthesis of Ethyl 4-ethoxybenzoate can be visualized as a clear workflow.



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Caption: Synthesis workflow for Ethyl 4-ethoxybenzoate.

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